

# 1-aminoethanol stereochemistry and chiral centers

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## Compound Focus: 1-Aminoethanol

CAS No.: 75-39-8

Cat. No.: S1892013

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## Chemical Profile of 1-Aminoethanol

**1-Aminoethanol** is an organic compound with the formula  $\text{CH}_3\text{CH}(\text{NH}_2)\text{OH}$  and is a structural isomer of the more common 2-aminoethanol (ethanolamine) [1]. Its key stereochemical feature is a central carbon atom with four different substituents (a methyl group, an amino group, a hydroxyl group, and a hydrogen atom), which makes it a **chiral center** [1]. This means the molecule exists as a pair of non-superimposable mirror images, known as enantiomers.

Property	Description
Chemical Formula	$\text{C}_2\text{H}_7\text{NO}$ [1]
Molar Mass	61.084 $\text{g}\cdot\text{mol}^{-1}$ [1]
IUPAC Name	1-Aminoethan-1-ol [1]
Chirality	Has a chiral center, thus two stereoisomers (enantiomers) [1].
Primary Significance	Mainly of theoretical interest; not typically encountered as a pure material [1].

## Synthesis and Analysis

The search results indicate that **1-aminoethanol** is not a common synthetic target like other amino alcohols, and detailed experimental procedures were not available. The information below outlines general concepts.

### Synthesis Overview

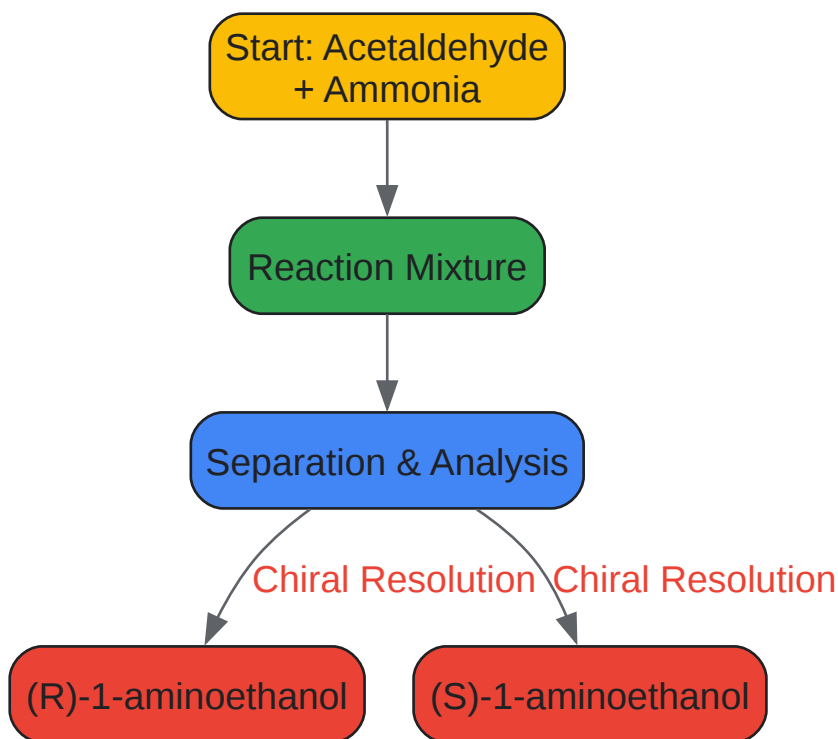
A common historical preparation involves a simple reaction between acetaldehyde and aqueous ammonia, which forms **1-aminoethanol** in solution [1]. Modern catalytic enantioselective synthesis of amino alcohols is an active area of research [2] [3], but these methods are often complex. One recent approach for related structures uses **Ir-catalyzed asymmetric hydrogenation** to achieve high enantioselectivity (exceeding 99% ee) [3].

### Analysis and Separation

The core principle for separating enantiomers like those of **1-aminoethanol** relies on their interaction with other chiral substances [4]. Standard analytical techniques for chiral molecules include:

- **Chiral Chromatography:** Uses a chiral stationary phase to resolve enantiomers [4].
- **Polarimetry:** Measures the rotation of plane-polarized light to determine optical activity and enantiomeric purity [4].

The diagram below illustrates a generalized workflow for the synthesis and chiral separation of a molecule like **1-aminoethanol**.



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Synthesis and chiral separation workflow for **1-aminoethanol**.

## Information Limitations and Next Steps for Research

The search results lack the depth required for a comprehensive whitepaper. Key information that is missing includes:

- **Detailed Experimental Protocols:** Specific step-by-step procedures, reaction conditions, and work-up methods.
- **Full Quantitative Data:** Comprehensive tables of yields, enantiomeric excess (ee) for various methods, and spectroscopic data.
- **Advanced Characterization:** NMR, IR, and mass spectrometry data specific to the enantiomers.

To build a complete guide, I suggest you:

- **Consult specialized databases** like SciFinder, Reaxys, or the specific journal articles cited in the search results (e.g., [3]).
- **Broaden your search terms** to include the specific synthesis method you are interested in, such as "asymmetric hydrogenation of  $\alpha$ -amino ketones".

- **Search for review articles** on the synthesis of " $\beta$ -amino alcohols" or "vicinal amino alcohols," which would cover the broader class of compounds that includes **1-aminoethanol**.

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## References

1. 1-Aminoethanol [en.wikipedia.org]
2. Catalytic Enantioselective Methods for Synthesis of 1,2- ... [pubmed.ncbi.nlm.nih.gov]
3. One-Pot Synthesis of Chiral -Aryl-2- 1 via Ir-Catalyzed... Aminoethanols [pubmed.ncbi.nlm.nih.gov]
4. 1.3.2. Stereochemistry of Amino Acids [chem.libretexts.org]

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